Technical Guide: Solubility and Stability of 4-Fluoro-2-methylphenoxyacetic Acid

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Compound of Interest

Compound Name:	*4-Fluoro-2-methylphenoxy acetic acid*
Cat. No.:	*B1498648*

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Executive Summary

4-Fluoro-2-methylphenoxyacetic acid is a synthetic auxin mimic belonging to the phenoxyacetic acid class. Structurally analogous to MCPA (4-chloro-2-methylphenoxyacetic acid), this compound substitutes the 4-position chlorine with fluorine. This modification alters the compound's lipophilicity and metabolic stability while retaining its core acidic properties.

This guide defines the compound's solubility profile—governed largely by its carboxylic acid moiety (pKa ~3.1)—and its stability characteristics, which are marked by a robust ether linkage but susceptibility to photolytic degradation.

Physicochemical Identity

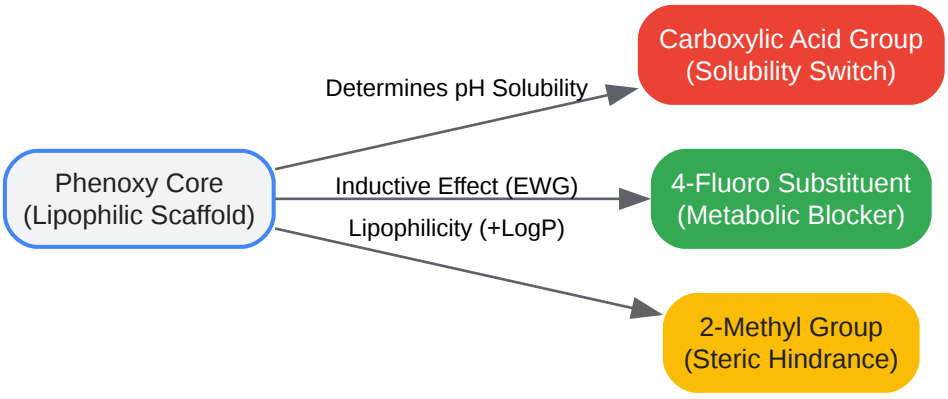
Understanding the molecular architecture is a prerequisite for predicting solubility and stability behavior.

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Property	Description
Chemical Name	4-Fluoro-2-methylphenoxyacetic acid
Class	Fluorinated Phenoxyacetic Acid (Auxin Mimic)
Molecular Formula	$C_9H_9FO_3$
Molecular Weight	184.16 g/mol
Predicted pKa	3.1 – 3.3 (Carboxylic acid)
Predicted LogP	2.0 – 2.5 (Moderately Lipophilic)
Physical State	White to off-white crystalline solid
Melting Point	~100–115 °C (Based on structural analogs)

Structural Visualization

The following diagram illustrates the core structure and the electronic influence of the fluorine substituent, which increases metabolic stability compared to non-fluorinated analogs.



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Figure 1: Structural components influencing the physicochemical behavior of 4-Fluoro-2-methylphenoxyacetic acid.[1]

Solubility Profile

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The solubility of 4-Fluoro-2-methylphenoxyacetic acid is pH-dependent. As a weak acid, it exists in a neutral, lipophilic form at low pH and an ionic, hydrophilic form at high pH.

Aqueous Solubility Dynamics

- pH < pKa (Acidic Conditions): The compound is protonated (neutral). Solubility is low (estimated < 1000 mg/L), driven by the hydrophobic phenyl ring.
- pH > pKa (Basic Conditions): The carboxylic acid deprotonates to form the carboxylate anion. Solubility increases vertically, often exceeding 200 g/L in dilute NaOH or KOH.

Solvent Compatibility Table

Researchers should use the following solvent guide for stock solution preparation.

Solvent	Solubility Rating	Application Notes
Water (pH 7)	Low to Moderate	Use buffered saline (PBS) to maintain solubility.
0.1 M NaOH	High	Ideal for preparing aqueous stock solutions.
DMSO	High (>50 mM)	Preferred for biological assays; freeze/thaw stable.
Ethanol/Methanol	High	Suitable for analytical standards; avoid for cell culture.
Acetone	High	Useful for surface coating or recrystallization.

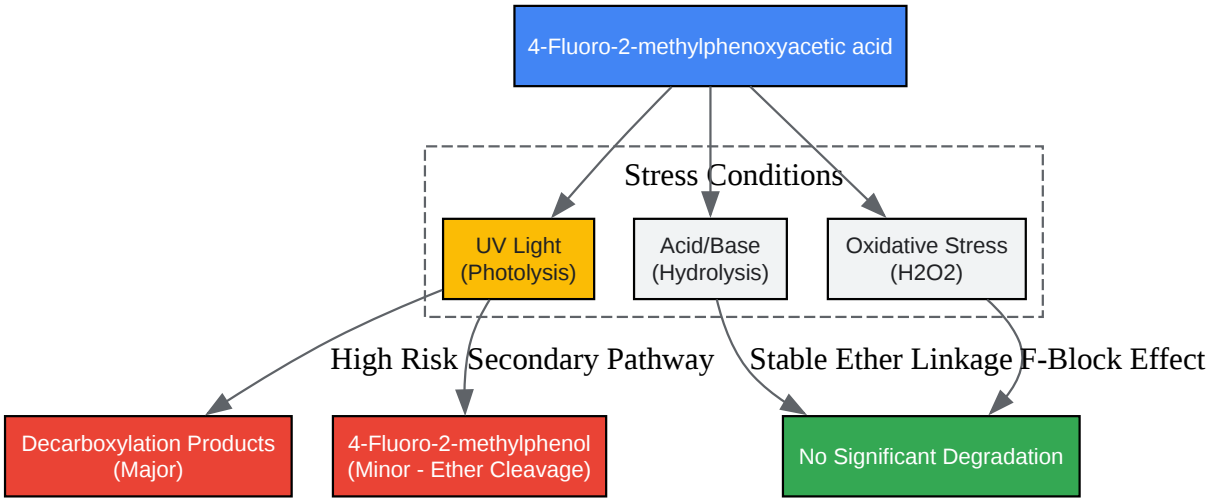
Stability Assessment

The stability of 4-Fluoro-2-methylphenoxyacetic acid is generally high due to the strength of the C-F bond and the stable ether linkage, but specific environmental factors can trigger degradation.

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Degradation Pathways

- Photolysis (Critical): Like most phenoxy acids, this compound absorbs UV light. Prolonged exposure can lead to decarboxylation or cleavage of the ether bond.
- Hydrolysis: The ether linkage is resistant to hydrolysis under standard acidic or basic conditions.
- Oxidation: The fluorine atom at the para position blocks metabolic oxidation at the most reactive site, rendering it more stable than its non-fluorinated parent.



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Figure 2: Stability map indicating photolysis as the primary degradation risk.

Experimental Protocols

To ensure data integrity, use these standardized protocols for characterizing the compound.

Protocol: pH-Dependent Solubility Profiling

Objective: Determine the intrinsic solubility (

) and pH-solubility profile.

- Buffer Preparation: Prepare 10 mM phosphate/citrate buffers ranging from pH 2.0 to pH 8.0.
- Saturation: Add excess solid 4-Fluoro-2-methylphenoxyacetic acid (approx. 5 mg) to 1 mL of each buffer in glass vials.
- Equilibration: Shake at 25°C for 24 hours (orbital shaker, 200 rpm).
- Filtration: Filter supernatant using a 0.22 µm PTFE syringe filter (low binding).
- Quantification (HPLC-UV):
  - Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).
  - Mobile Phase: 60:40 Water (0.1% Formic Acid) : Acetonitrile.
  - Detection: UV at 280 nm.
  - Calculation: Compare peak area against a standard curve prepared in DMSO.

Protocol: Forced Degradation (Stress Testing)

Objective: Validate stability for storage and handling.

Stressor	Condition	Duration	Acceptance Criteria
Acid Hydrolysis	1 N HCl, 60°C	24 Hours	>95% Recovery
Base Hydrolysis	1 N NaOH, 60°C	24 Hours	>95% Recovery
Oxidation	3% H_2O_2	4 Hours	>90% Recovery
Photostability	UV (Xe Lamp)	1.2M Lux-hr	Report % Degradation

Handling and Storage Recommendations

Based on the physicochemical profile, the following storage conditions are mandatory to maintain compound integrity.

- Storage Temperature: -20°C for long-term; 2-8°C for working stocks.

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- Container: Amber glass vials (critical to prevent photolysis).
- Hygroscopicity: Store in a desiccator; the acid form is generally non-hygroscopic, but salts (Na/K) are highly hygroscopic.
- Safety: Treat as a potential auxin-like herbicide. Avoid release to the environment. Wear PPE (gloves, goggles) to prevent ocular irritation.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 7204, MCPA (Analog Reference). Retrieved from [Link]
- Sielc Technologies.HPLC Method for Analysis of Phenoxyacetic Acids.[2] Retrieved from [Link]

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Sources

- 1. 4-Fluorophenoxyacetic acid | C8H7FO3 | CID 67882 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-CPA | SIELC Technologies [sielc.com]
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